

Preventing Egfr-IN-139 precipitation in media

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Compound of Interest

Compound Name: *Egfr-IN-139*

Cat. No.: *B15570799*

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Technical Support Center: EGFR-IN-139

Welcome to the technical support center for EGFR-IN--139. This resource is designed for researchers, scientists, and drug development professionals to address common challenges encountered when working with this potent epidermal growth factor receptor (EGFR) inhibitor in a laboratory setting. Here, you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful application of **EGFR-IN-139** in your experiments.

Troubleshooting Guide: Preventing EGFR-IN-139 Precipitation

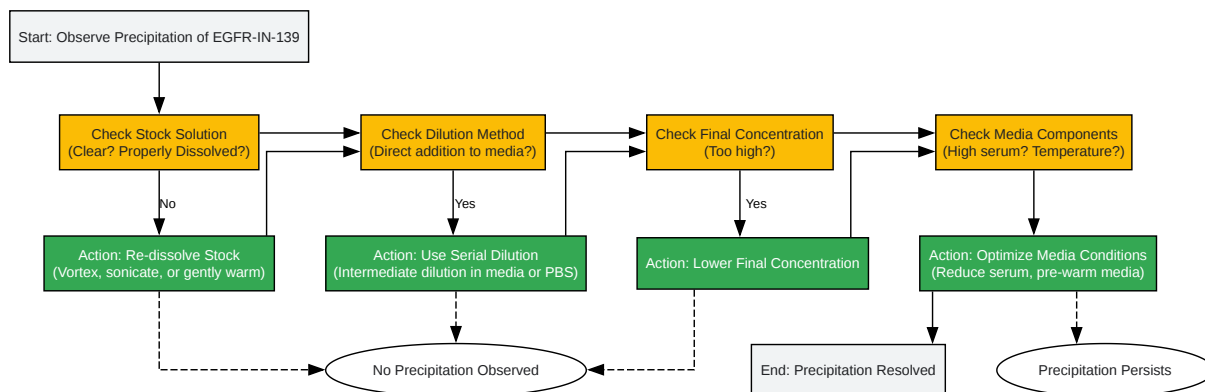
Precipitation of small molecule inhibitors in cell culture media is a common issue that can lead to inaccurate experimental results. This guide provides a systematic approach to prevent and troubleshoot the precipitation of **EGFR-IN-139**.

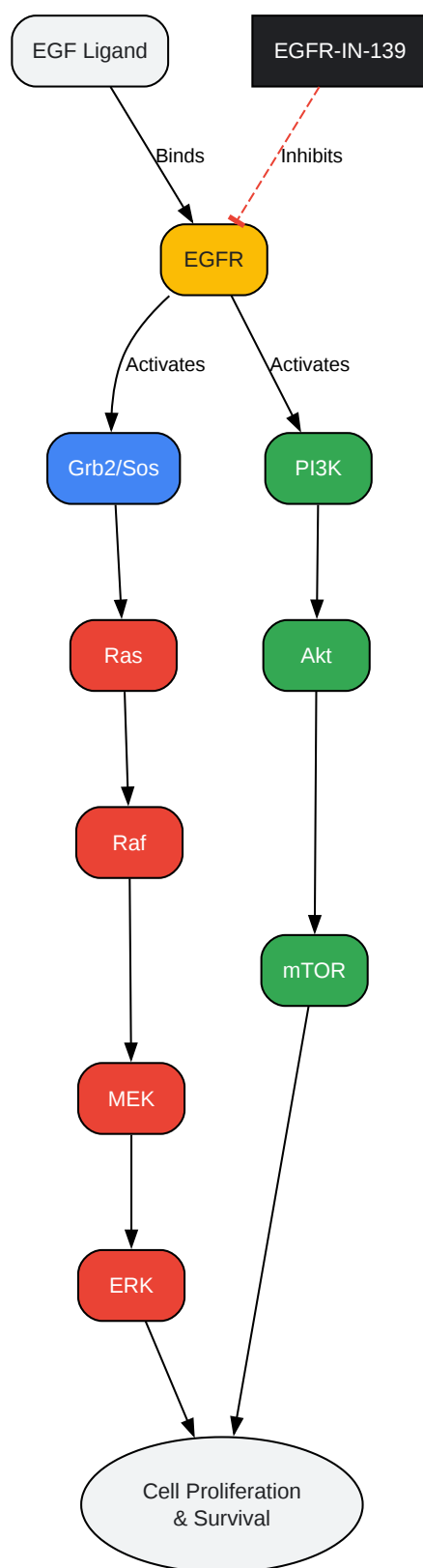
summarizes the solubility and recommended concentrations for **EGFR-IN-139**.

Parameter	Value/Recommendation	Source/Rationale
Primary Solvent for Stock Solution	Dimethyl Sulfoxide (DMSO)	Based on common practice for hydrophobic small molecule inhibitors.[1][2]
Recommended Stock Concentration	10-20 mM	A typical starting range for in vitro studies with similar EGFR inhibitors.[3]
Maximum Final DMSO Concentration	$\leq 0.5\%$ (ideally $\leq 0.1\%$)	To avoid solvent-induced cytotoxicity in most cell lines. [4]
IC50 (Wild Type EGFR)	12.88 nM	[5]
IC50 (L858R/T790M EGFR)	10.84 nM	[5]
IC50 (L858R/T790M/C797S EGFR)	42.68 nM	[5]
IC50 (A549 cells, 72h)	28.23 μ M	[5]
IC50 (H1975 cells, 72h)	29.46 μ M	[5]

Troubleshooting Workflow for **EGFR-IN-139** Precipitation

This workflow provides a step-by-step guide to diagnose and resolve precipitation issues.





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